

[4-(Morpholinomethyl)phenyl]methanol suppliers and availability

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Compound of Interest

Compound Name: [4-(Morpholinomethyl)phenyl]methanol

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Technical Guide: [4-(Morpholinomethyl)phenyl]methanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the chemical intermediate **[4-(Morpholinomethyl)phenyl]methanol**, including its chemical identity, commercial availability, and a detailed, plausible experimental protocol for its synthesis.

Chemical Identity

- Chemical Name: **[4-(Morpholinomethyl)phenyl]methanol**
- Synonyms: {4-[(Morpholin-4-yl)methyl]phenyl}methanol
- CAS Number: 91271-65-7
- Molecular Formula: C₁₂H₁₇NO₂
- Molecular Weight: 207.27 g/mol
- Structure:

 alt textphenyl%5Dmethanol+structure&tbm=isch)

Commercial Availability and Suppliers

[4-(Morpholinomethyl)phenyl]methanol is available from various chemical suppliers, typically synthesized on demand for research and development purposes. The purity and available quantities can vary between suppliers. Below is a summary of known suppliers.

Supplier	Purity	Available Quantities	Notes
Thermo Scientific (Fisher Scientific)	97%	250 mg	Available through the Fisher Scientific catalog.[1]
Ivy Fine Chemicals	Not specified	100mg, 250mg, 1g, 5g, Bulk	Listed as in stock.[2]
BLD Pharm	Not specified	Custom	Available for inquiry. [3]
CymitQuimica	95%	Custom	Distributed for Apollo Scientific.[4]
Matrix Fine Chemicals	Not specified	Custom	Available for inquiry. [4]
Hölzel-Diagnostika	Not specified	5g	Distributor for BLD Pharm.[5]

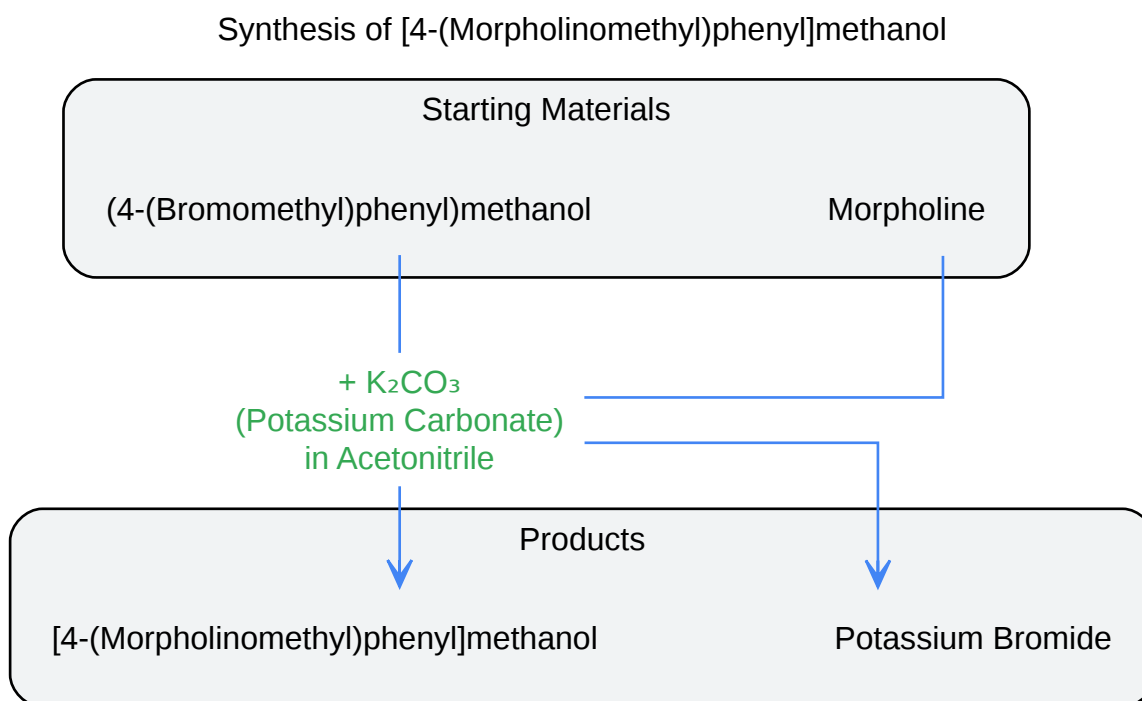
Note: Availability and pricing are subject to change. Please contact the suppliers directly for the most current information.

Synthesis Protocol

While specific literature detailing the synthesis of **[4-(Morpholinomethyl)phenyl]methanol** is not readily available, a plausible and effective method is the nucleophilic substitution of a benzylic halide with morpholine. A general protocol for this type of N-alkylation is described below.[6]

Reaction Scheme

A logical approach to the synthesis involves the reaction of (4-(bromomethyl)phenyl)methanol with morpholine in the presence of a non-nucleophilic base.



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Caption: Logical relationship for the synthesis of **[4-(Morpholinomethyl)phenyl]methanol**.

Experimental Protocol: N-Alkylation of Morpholine

Materials:

- (4-(Bromomethyl)phenyl)methanol (1.0 eq.)
- Morpholine (1.2 eq.)
- Anhydrous Potassium Carbonate (K_2CO_3) (2.0 eq.)
- Anhydrous Acetonitrile (MeCN)
- Ethyl acetate

- Brine (saturated aqueous NaCl solution)
- Anhydrous Sodium Sulfate (Na_2SO_4)

Procedure:

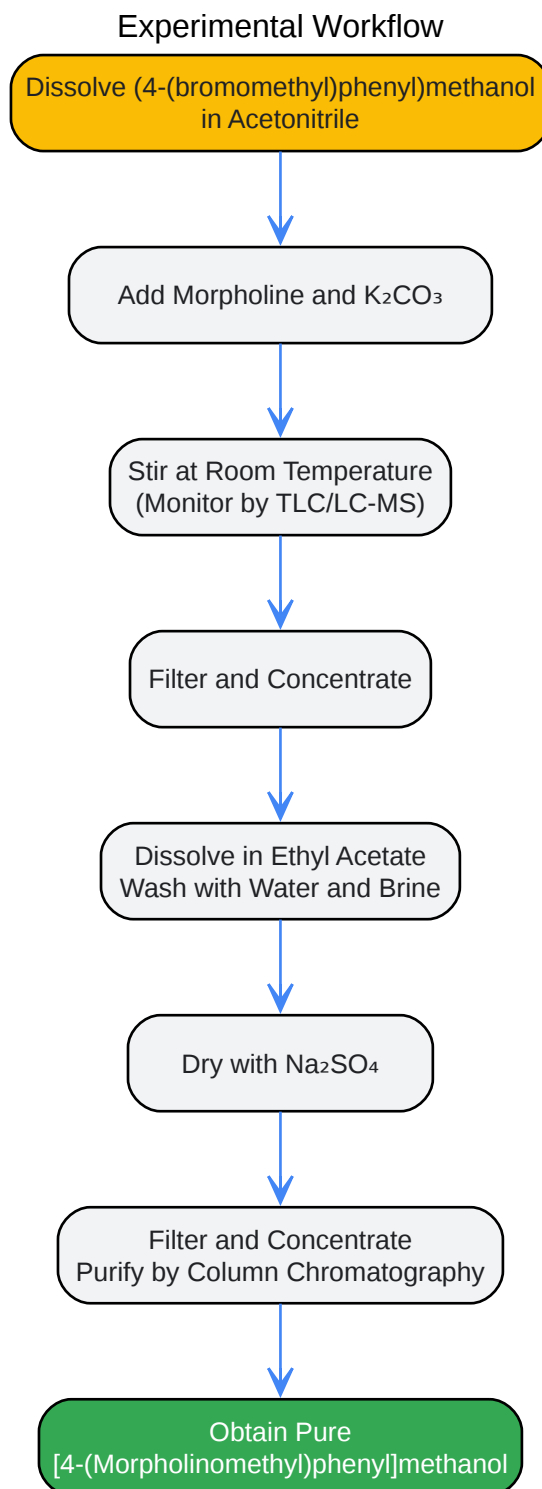
- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 4-(bromomethyl)phenylmethanol (1.0 eq.) in anhydrous acetonitrile.
- **Addition of Reagents:** To the solution, add morpholine (1.2 eq.) followed by anhydrous potassium carbonate (2.0 eq.).
- **Reaction Conditions:** Stir the reaction mixture at room temperature. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) until the starting material is consumed. If the reaction is slow, the temperature can be gently increased to 50-60 °C.
- **Work-up:** a. Once the reaction is complete, cool the mixture to room temperature and filter to remove the potassium carbonate. b. Concentrate the filtrate under reduced pressure to remove the acetonitrile. c. Dissolve the residue in ethyl acetate and wash with water, followed by brine. d. Dry the organic layer over anhydrous sodium sulfate.
- **Purification:** Filter off the drying agent and concentrate the organic layer under reduced pressure. The crude product can be purified by column chromatography on silica gel to yield pure **[4-(Morpholinomethyl)phenyl]methanol**.

Biological Activity

Currently, there is no significant body of literature describing a specific biological activity or signaling pathway for **[4-(Morpholinomethyl)phenyl]methanol** itself. It is primarily utilized as a building block in the synthesis of more complex molecules. Related compounds, such as 4-(Morpholinomethyl)phenylboronic acid, are used in medicinal chemistry for creating bioconjugates and developing chemical sensors.

Experimental Workflow Diagram

The following diagram illustrates the key steps in the synthesis and purification of **[4-(Morpholinomethyl)phenyl]methanol**.



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Caption: Workflow for the synthesis and purification of the target compound.

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